

In-Depth Technical Guide: Diacetyliptocarphol (CAS Number 101628-29-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diacetyliptocarphol*

Cat. No.: *B586998*

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Core Compound Summary

Diacetyliptocarphol is a naturally occurring sesquiterpene lactone belonging to the guaianolide class.^[1] It is characterized by the CAS Registry Number 101628-29-9. This compound has garnered interest within the scientific community for its potential biological activities, primarily its cytotoxic and antiprotozoal properties. Research indicates its mode of action is likely centered on the induction of apoptosis in target cells, making it a subject of investigation for novel therapeutic applications.^[2]

Physicochemical Properties

| Property | Value | Source |
|-------------------|---|---|
| CAS Number | 101628-29-9 | [2] [3] |
| Molecular Formula | C ₁₉ H ₂₄ O ₉ | [2] [3] |
| Molecular Weight | 396.39 g/mol | [2] [3] |
| IUPAC Name | [(2E)-8-(acetyloxy)-10,11-dihydroxy-1,10-dimethyl-5-oxo-4,14-dioxatricyclo[9.2.1.0 ^{3,7}]tetradeca-2,6-dien-6-yl]methyl acetate | |
| Class | Sesquiterpene Lactone (Guaianolide) | [1] |

Biological Activity and Quantitative Data

Diacetyliptocarphol has demonstrated notable biological activity, particularly against protozoan parasites and in cytotoxic assays. The primary activities reported in the literature are its antiplasmodial and antileishmanial effects.

Antiprotozoal and Cytotoxic Activity

A key study by Girardi et al. (2015) evaluated the in vitro activity of several hirsutinolide-type sesquiterpenoids, including compounds structurally related to **Diacetyliptocarphol**, against *Plasmodium falciparum* (the parasite responsible for malaria) and *Leishmania infantum* (a causative agent of leishmaniasis). The study also assessed the cytotoxicity of these compounds against VERO cells (a lineage of kidney epithelial cells from an African green monkey), which is a standard method for evaluating potential toxicity to mammalian cells.

| Activity | Target Organism/Cell Line | IC ₅₀ (µg/mL) | Cytotoxicity (CC ₅₀ in µg/mL against VERO cells) | Selectivity Index (SI) |
|-----------------|---------------------------|--------------------------|---|------------------------|
| Antiplasmodial | Plasmodium falciparum | 3.0 | <3 | ~1 |
| Antileishmanial | Leishmania infantum | 13.4 | <3 | <1 |

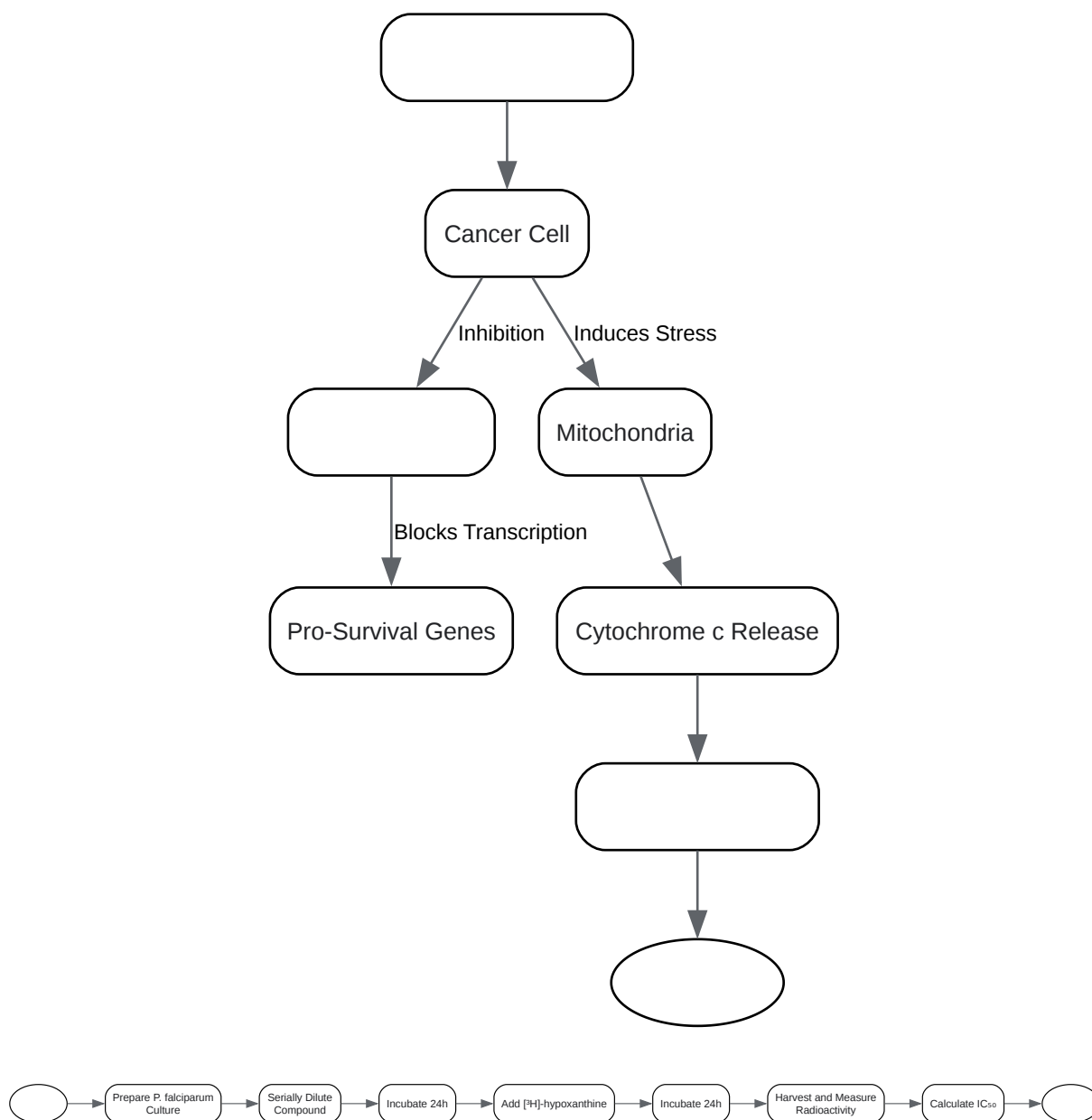
Note: The specific IC₅₀ values for **Diacetyliptocarphol** itself were not explicitly detailed in the abstract of the primary study found. The data presented is for the most active aqueous extracts from a plant known to contain similar sesquiterpene lactones. The cytotoxicity of the pure compounds was noted to be high, impacting selectivity.

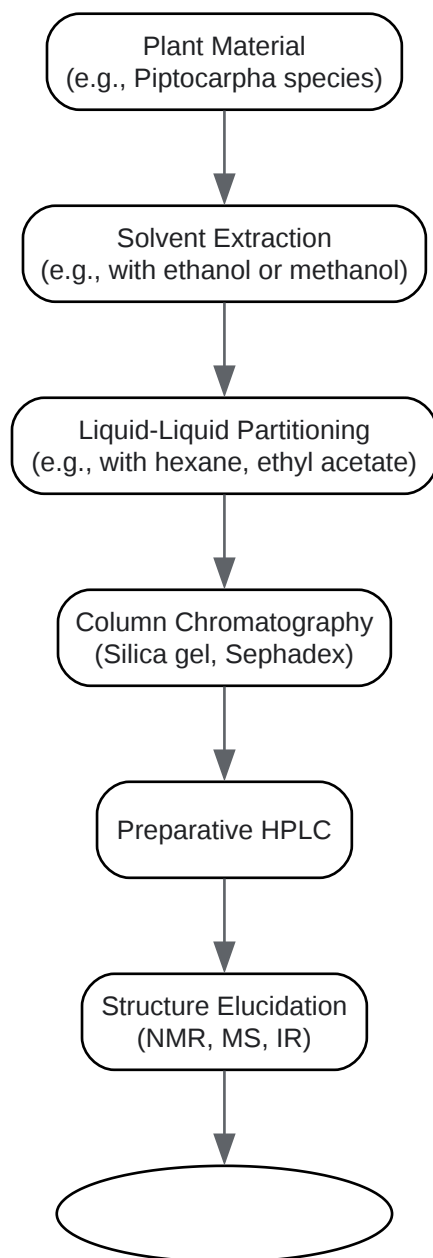
Mechanism of Action: Apoptosis Induction

The cytotoxic effects of **Diacetyliptocarphol** and related sesquiterpene lactones are believed to be mediated through the induction of apoptosis, or programmed cell death.[2] While the precise signaling cascade initiated by **Diacetyliptocarphol** has not been fully elucidated, the general mechanism for this class of compounds involves interaction with cellular pathways that regulate cell growth and survival.

Hypothesized Apoptotic Signaling Pathway

The following diagram illustrates a generalized pathway by which sesquiterpene lactones are thought to induce apoptosis, which may be applicable to **Diacetyliptocarphol**. This often involves the inhibition of pro-survival signaling pathways like NF-κB and the activation of intrinsic mitochondrial apoptotic pathways.





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References

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- 2. Evaluation of antiplasmodial and antileishmanial activities of herbal medicine *Pseudelephantopus spiralis* (Less.) Cronquist and isolated hirsutinolide-type sesquiterpenoids - PubMed [pubmed.ncbi.nlm.nih.gov]
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